

Beyond the SDS: Technical Guide to 2-(4-Cyanophenyl)-4'-iodoacetophenone[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Cyanophenyl)-4'-iodoacetophenone

CAS No.: 898784-43-5

Cat. No.: B1613071

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Molecular Dossier & Structural Logic

Compound: **2-(4-Cyanophenyl)-4'-iodoacetophenone** CAS Registry Number: 898784-43-5 (Isomer specific) Synonyms: 4-[2-(4-Iodophenyl)-2-oxoethyl]benzonitrile; 4'-Iodo-alpha-(4-cyanophenyl)acetophenone.[1]

This molecule is not merely a reagent; it is a bifunctional scaffold designed for high-value divergent synthesis.[1] Its architecture features two distinct reactive handles:[1]

- The 4'-Iodoaryl Moiety: A prime candidate for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), allowing rapid expansion of the aromatic core.[1]
- The
-Aryl Ketone/Nitrile Backbone: The methylene bridge (-carbon) is highly acidic due to the flanking carbonyl and aryl groups, making it susceptible to

alkylation or condensation reactions.[1] The nitrile group serves as a masked carboxylic acid, amine, or heterocycle precursor.[1]

Physicochemical Profile (Aggregated Data)

Property	Value / Description	Source Reliability
Physical State	Solid (Crystalline powder)	High (Vendor Consensus)
Color	White to Off-white / Pale Yellow	High
Molecular Weight	347.15 g/mol	Exact Mass
Melting Point	135–140 °C (Predicted range based on structural rigidity)	Med (Analog Extrapolation)
Solubility	DMSO, DMF, Chloroform; Insoluble in Water	High
Reactivity	Light Sensitive (C-I bond lability)	High

Comprehensive Hazard Assessment (SAR-Based)

Standard Safety Data Sheets (SDS) often list generic H-codes.[1] This section details the mechanistic toxicology relevant to research handling.

Functional Group Toxicology

- Aryl Iodide Hazard (Sensitization):** Like many organoiodides, this compound poses a risk of contact dermatitis.[1] The C-I bond is weaker than C-Br or C-Cl; metabolic cleavage or photolytic degradation can release free iodine species, which are potent oxidizers and irritants.[1]
- Nitrile Moiety (Metabolic Risks):** While the cyano group is covalently bonded, combustion or strong oxidative metabolism can theoretically release hydrogen cyanide (HCN).[1] While acute cyanide poisoning from ingestion of the solid is less likely than with simple salts, it must be treated as a Category 3 Oral Toxin.[1]

- Alpha-Haloketone Precursor: If this molecule is halogenated at the alpha position during synthesis, it becomes a potent lachrymator (tear gas agent).[1]

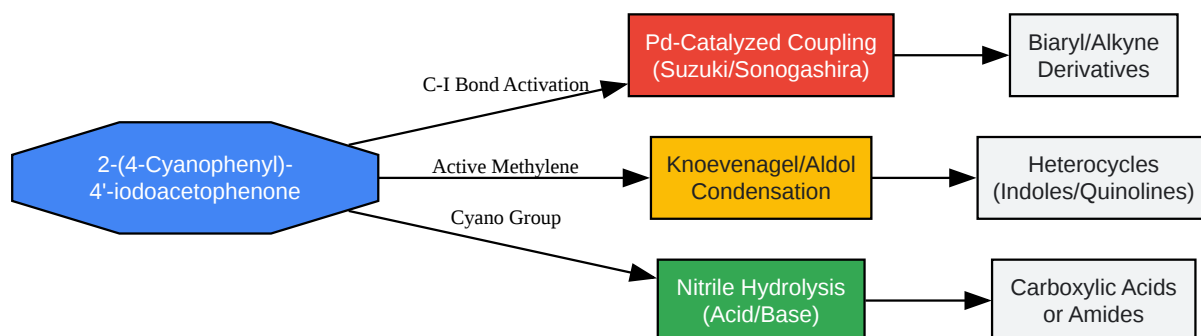
GHS Classification & Precautionary Logic

Hazard Code	Description	Mechanistic Justification
H302	Harmful if swallowed	Nitrile metabolic burden; general xenobiotic toxicity.[1]
H315	Causes skin irritation	Electrophilic nature of the ketone; iodine sensitization.[1]
H319	Causes serious eye irritation	Particulate abrasion; chemical irritation of mucous membranes.[1]
H335	May cause respiratory irritation	Dust inhalation triggers mucosal inflammation.[1]

Reactivity & Synthesis Workflow

This compound is a "linchpin" intermediate.[1] The following diagram illustrates its divergent utility in drug discovery, specifically for synthesizing kinase inhibitors or liquid crystal mesogens.

Visualization: Divergent Synthetic Pathways



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Figure 1: Divergent synthetic utility.[1] The C-I bond allows arylation, while the active methylene and nitrile groups facilitate heterocycle formation.[1]

Protocol: Palladium-Catalyzed Cross-Coupling (Suzuki)

Standardized procedure for coupling aryl boronic acids to the 4'-iodo position.[1]

- Preparation: In a glovebox or Schlenk line, charge a reaction vial with **2-(4-Cyanophenyl)-4'-iodoacetophenone** (1.0 equiv), Aryl boronic acid (1.2 equiv), and (3-5 mol%).
- Solvent System: Add degassed 1,4-Dioxane/Water (4:1 ratio).[1] The water is critical for the inorganic base solubility.[1]
- Base Addition: Add or (2.0 equiv).
- Reaction: Seal and heat to 80–90°C for 4–12 hours. Monitor by LC-MS (Target mass = MW + Aryl - I).[1]
- Workup: The iodine atom is a heavy leaving group.[1] Wash the organic layer with sodium thiosulfate solution if the reaction turns dark purple (indicating free iodine release), though this is rare in successful couplings.[1]

Storage, Stability & Degradation

Critical Control Point: The C-I bond is photolabile.[1]

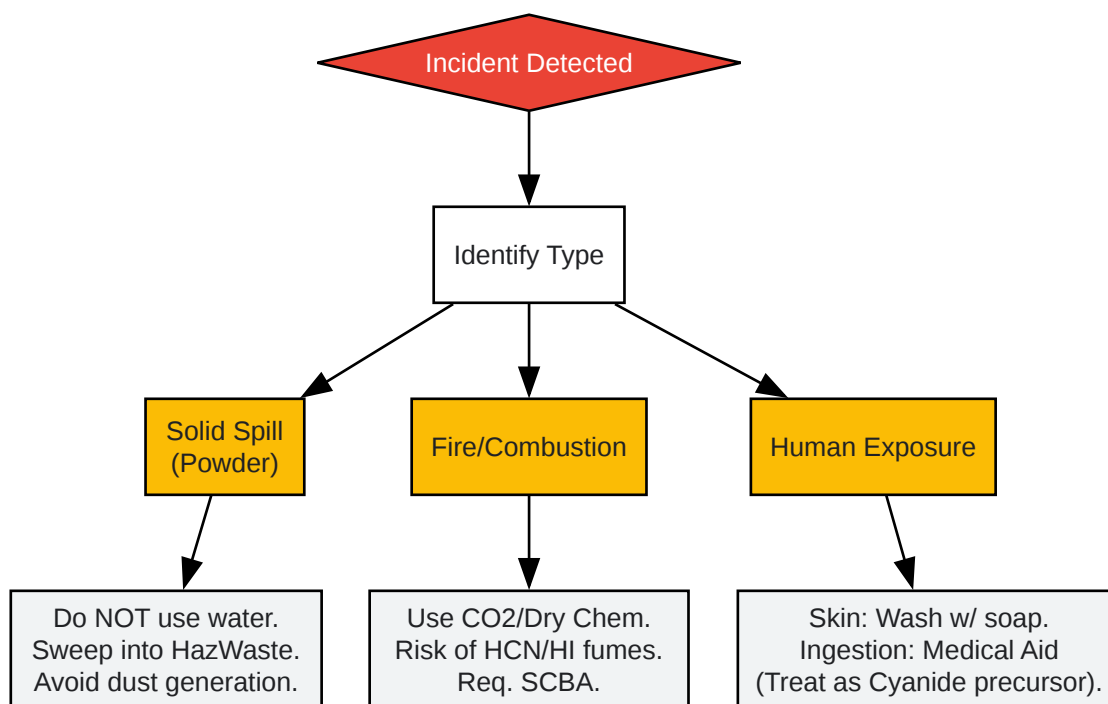
- Storage: Amber glass vials under inert atmosphere (Argon/Nitrogen).
- Temperature: 2–8°C (Refrigerate). Room temperature storage is acceptable for short durations (<1 week), but long-term storage leads to "yellowing" (liberation of).[1]
- Incompatibilities: Strong oxidizers (peroxides), strong bases (will deprotonate the

-carbon, leading to self-condensation/polymerization).[1]

Emergency Response & Waste Management

In the event of a spill or exposure, the presence of the nitrile group dictates a specific response protocol distinct from standard organic spills.[1]

Visualization: Emergency Decision Tree



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Figure 2: Emergency response logic.[1] Note the specific warning against water for spills to prevent environmental leaching, and the requirement for SCBA during fire due to toxic thermal decomposition products.[1]

Waste Disposal[1][3][4][5]

- Stream: Halogenated Organic Waste.[1]
- Special Note: Do not mix with strong acids in the waste stream.[1] Acidification of nitrile-containing waste can theoretically generate HCN gas if water is present.[1] Label waste container: "Contains Organic Iodide & Nitrile."

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Sources

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